

Application Notes and Protocols for AXT-914 In Vitro Cell-Based Assays

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Compound of Interest

Compound Name:	AXT-914
CAS No.:	717104-43-3
Cat. No.:	B10819877

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AXT-914 is a calcilytic agent, a small molecule antagonist of the Calcium-Sensing Receptor (CaSR). Calcilytics are designed to inhibit the CaSR, leading to an increase in parathyroid hormone (PTH) secretion, which in turn elevates blood calcium levels. This makes **AXT-914** a potential therapeutic for conditions like autosomal dominant hypocalcemia type 1 (ADH1), a genetic disorder caused by gain-of-function mutations in the CaSR.[1] These application notes provide detailed protocols for in vitro cell-based assays to characterize the activity of **AXT-914**.

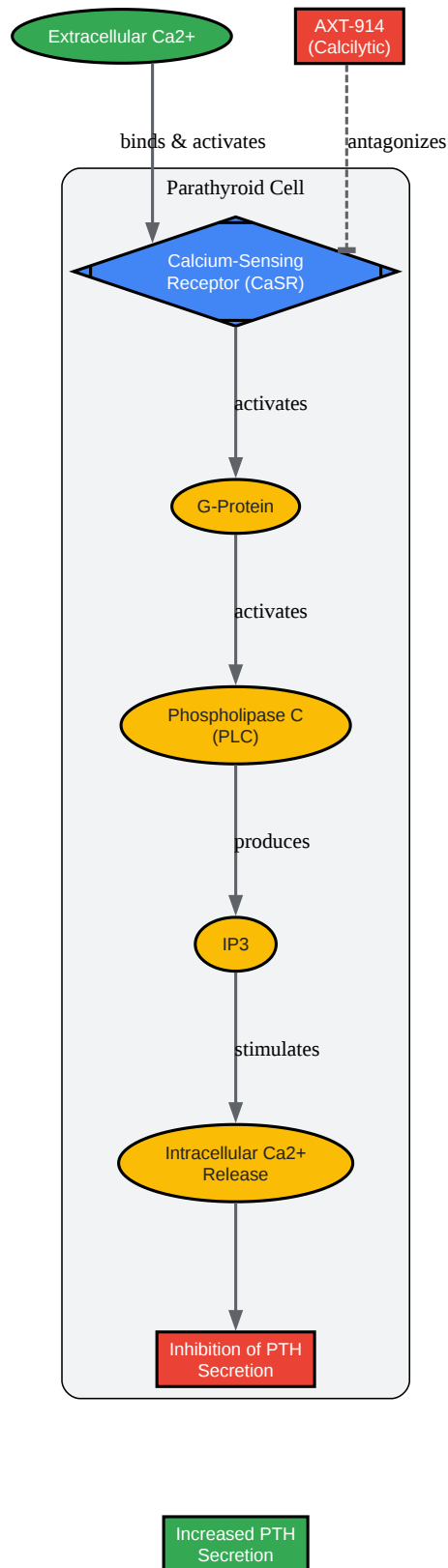
Data Summary

The following table summarizes the quantitative data from in vitro studies on **AXT-914**'s effect on a mutant Calcium-Sensing Receptor (CaSR).

Cell Line	Target	Assay Type	AXT-914 Concentration	Observed Effect	Reference
HEK293 (stably expressing Nuf mutant (Gln723) CaSR)	Mutant CaSR	Intracellular Calcium Response	1-20 nM	Concentration-dependent decrease in extracellular calcium-mediated intracellular calcium responses.[1]	[1]
HEK293 (stably expressing Nuf mutant (Gln723) CaSR)	Mutant CaSR	Intracellular Calcium Response	10 nM	Normalization of the gain-of-function caused by the Nuf mutant CaSR.[1]	[1]

Signaling Pathway

The following diagram illustrates the mechanism of action of **AXT-914** as a CaSR antagonist.



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Caption: Mechanism of **AXT-914** as a CaSR antagonist.

Experimental Protocols

Protocol 1: In Vitro AXT-914 Activity on Mutant CaSR in HEK293 Cells

This protocol describes a representative method to assess the in vitro efficacy of **AXT-914** in mitigating the effects of a gain-of-function CaSR mutation.

1. Objective: To measure the effect of **AXT-914** on intracellular calcium mobilization in HEK293 cells stably expressing a mutant human CaSR (e.g., Nuf mutant, Leu723Gln) in response to changes in extracellular calcium concentration.

2. Materials:

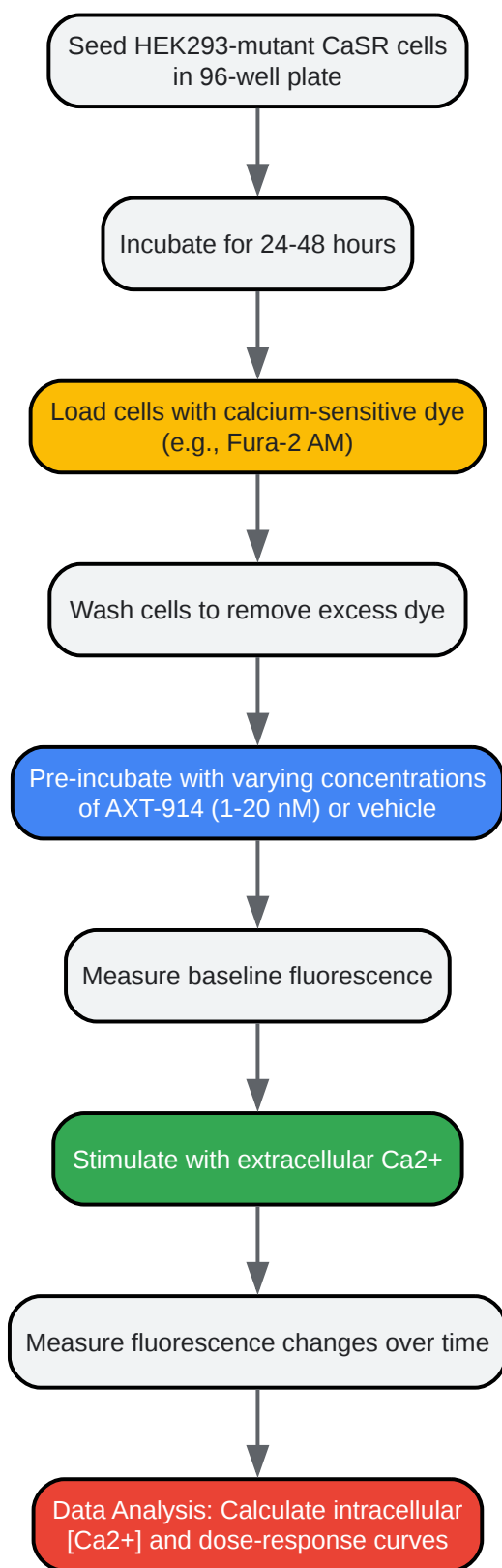
- Cell Line: HEK293 cells stably transfected with and expressing a gain-of-function mutant of the human Calcium-Sensing Receptor.
- Culture Medium: Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS), 1% Penicillin-Streptomycin, and a selection antibiotic (e.g., G418).
- Reagents:
 - **AXT-914**
 - Calcium-sensitive fluorescent dye (e.g., Fura-2 AM or Fluo-4 AM)
 - Pluronic F-127
 - Hanks' Balanced Salt Solution (HBSS) with and without CaCl₂
 - Ionomycin (positive control)
 - DMSO (vehicle control)

3. Equipment:

- Fluorescence plate reader with dual excitation/emission capabilities (for Fura-2) or single excitation/emission (for Fluo-4).

- Cell culture incubator (37°C, 5% CO₂)
- Laminar flow hood
- 96-well black, clear-bottom microplates
- Standard cell culture equipment

4. Experimental Workflow:



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Caption: Workflow for assessing **AXT-914** activity.

5. Detailed Procedure:

- Cell Plating:
 - Trypsinize and count the HEK293-mutant CaSR cells.
 - Seed the cells into a 96-well black, clear-bottom plate at a density of 50,000 cells/well.
 - Incubate at 37°C with 5% CO₂ for 24-48 hours to allow for cell attachment and confluence.
- Dye Loading:
 - Prepare a loading buffer containing the calcium-sensitive dye (e.g., 5 μM Fura-2 AM) and Pluronic F-127 (0.02%) in HBSS.
 - Aspirate the culture medium from the wells and wash once with HBSS.
 - Add 100 μL of the loading buffer to each well.
 - Incubate the plate at 37°C for 60 minutes in the dark.
- **AXT-914** Incubation:
 - Prepare serial dilutions of **AXT-914** in HBSS. A concentration range of 1-20 nM is recommended based on available data.^[1] Include a vehicle control (DMSO) and a no-treatment control.
 - After incubation with the dye, wash the cells twice with HBSS to remove any extracellular dye.
 - Add 100 μL of the **AXT-914** dilutions or control solutions to the respective wells.
 - Incubate at room temperature for 10-15 minutes.
- Fluorescence Measurement:
 - Place the 96-well plate into the fluorescence plate reader.

- Measure the baseline fluorescence for a short period.
- Using the instrument's injection function, add a solution of CaCl₂ to stimulate the CaSR.
- Immediately begin recording the fluorescence intensity over time. For Fura-2, this involves alternating excitation at 340 nm and 380 nm and measuring emission at 510 nm. For Fluo-4, use excitation at 494 nm and measure emission at 516 nm.
- At the end of the run, inject ionomycin as a positive control to determine the maximum calcium response, followed by a calcium-chelating agent (e.g., EGTA) to determine the minimum response.

6. Data Analysis:

- The ratio of fluorescence intensities (e.g., F₃₄₀/F₃₈₀ for Fura-2) is used to calculate the intracellular calcium concentration.
- Plot the change in intracellular calcium concentration against time for each concentration of **AXT-914**.
- Determine the peak intracellular calcium response for each concentration.
- Generate a dose-response curve by plotting the peak response against the logarithm of the **AXT-914** concentration. This can be used to calculate an IC₅₀ value.
- Compare the response curves of **AXT-914** treated cells to the vehicle control to quantify the inhibitory effect.

Disclaimer

These protocols are intended as a guide and may require optimization for specific experimental conditions and cell lines. It is recommended to consult relevant literature and perform initial validation experiments.

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References

- [1. endocrine-abstracts.org \[endocrine-abstracts.org\]](https://endocrine-abstracts.org)
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